

3,5-Diphenylisoxazole CAS registry number and identifiers

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Compound of Interest

Compound Name: 3,5-Diphenylisoxazole

Cat. No.: B109209

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In-Depth Technical Guide: 3,5-Diphenylisoxazole

This technical guide provides a comprehensive overview of **3,5-diphenylisoxazole**, a heterocyclic organic compound of interest to researchers, scientists, and professionals in drug development. This document outlines its chemical identifiers, physicochemical properties, and key experimental data.

Core Compound Identifiers

For unambiguous identification and referencing in research and regulatory documentation, a standardized set of identifiers is crucial. The following table summarizes the key registry numbers and notation systems for **3,5-diphenylisoxazole**.

Identifier Type	Value
CAS Registry Number	2039-49-8[1][2][3]
PubChem Compound ID (CID)	137292[4][5]
IUPAC Name	3,5-diphenyl-1,2-oxazole[1]
InChI	InChI=1S/C15H11NO/c1-3-7-12(8-4-1)14-11-15(17-16-14)13-9-5-2-6-10-13/h1-11H[1][6]
InChIKey	HECRDSFKLUVCAU-UHFFFAOYSA-N[1][6]
Canonical SMILES	<chem>C1=CC=C(C=C1)C2=CC(=NO2)C3=CC=CC=C3</chem> [3][6]
Molecular Formula	C15H11NO[1][3]
Other Names	3,5-Diphenyl-1,2-oxazole, 3,5-Diphenylisoxazole[1]

Physicochemical Properties

The physicochemical properties of **3,5-diphenylisoxazole** are essential for its handling, formulation, and application in experimental settings. The data presented below has been aggregated from various chemical databases.

Property	Value
Molecular Weight	221.25 g/mol [1]
Exact Mass	221.084063974 Da[3]
Melting Point	140 °C[3]
Boiling Point	396.6 °C at 760 mmHg[3]
Density	1.128 g/cm ³ [3]
XLogP3	3.7[3][6]
Hydrogen Bond Donor Count	0[3]
Hydrogen Bond Acceptor Count	2[3]
Rotatable Bond Count	2[3]

Experimental Data and Protocols

Further investigation into the scientific literature is required to provide detailed experimental protocols for the synthesis, characterization, and biological evaluation of **3,5-diphenylisoxazole**. This section will be populated as more data becomes available.

Signaling Pathways and logical relationships

To visualize the interactions and experimental processes related to **3,5-diphenylisoxazole**, diagrams will be generated based on available data. Below is a conceptual workflow for the initial characterization of a novel compound like **3,5-diphenylisoxazole**.

Caption: A generalized workflow for the synthesis, characterization, and initial biological evaluation of a chemical compound.

Further diagrams illustrating specific signaling pathways will be provided as more information on the biological activity of **3,5-diphenylisoxazole** is curated.

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